

An In-Depth Technical Guide to Indorenate (TR-3369)

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Compound of Interest

Compound Name: Indorenate
CAS No.: 73758-06-2
Cat. No.: B1204406

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Indorenate (TR-3369), chemically known as methyl 3-amino-2-(5-methoxy-1H-indol-3-yl)propanoate, is a tryptamine derivative that has demonstrated significant pharmacological activity as a serotonin receptor agonist. Primarily targeting the 5-HT_{1A}, 5-HT_{1B}, and 5-HT_{2C} receptor subtypes, **Indorenate** elicits a range of physiological responses, including anxiolytic, antihypertensive, and anorectic effects. This technical guide provides a comprehensive overview of the available preclinical data on **Indorenate**, focusing on its mechanism of action, receptor binding affinity, functional potency, and the experimental methodologies used to elucidate its pharmacological profile. All quantitative data are summarized in structured tables, and key signaling pathways and experimental workflows are visualized using diagrams to facilitate a deeper understanding of this compound for research and development purposes.

Introduction

Indorenate is a synthetic compound belonging to the tryptamine class, which shares a structural similarity with the neurotransmitter serotonin (5-hydroxytryptamine, 5-HT). Its primary

mechanism of action involves the activation of specific serotonin receptors, leading to a cascade of downstream cellular events that manifest as distinct physiological effects. The compound has been investigated for its therapeutic potential in conditions such as anxiety, hypertension, and appetite disorders.

Physicochemical Properties

Property	Value
IUPAC Name	methyl 3-amino-2-(5-methoxy-1H-indol-3-yl)propanoate
Synonyms	TR-3369
Molecular Formula	C ₁₃ H ₁₆ N ₂ O ₃
Molar Mass	248.28 g/mol

Pharmacology

Mechanism of Action

Indorenate functions as a direct agonist at multiple serotonin receptor subtypes. Its pharmacological effects are a composite of its activity at 5-HT_{1A}, 5-HT_{1B}, and 5-HT_{2C} receptors.

- 5-HT_{1A} Receptor Agonism:** Activation of 5-HT_{1A} receptors, which are Gi/o-protein coupled, leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This action is believed to be the primary driver of **Indorenate**'s anxiolytic and antihypertensive effects.
- 5-HT_{1B} Receptor Agonism:** Similar to 5-HT_{1A} receptors, 5-HT_{1B} receptors are coupled to Gi/o proteins and their activation also inhibits adenylyl cyclase. This contributes to the overall pharmacological profile of **Indorenate**.
- 5-HT_{2C} Receptor Agonism:** 5-HT_{2C} receptors are primarily coupled to Gq/11 proteins. Their activation stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). This pathway is associated with the anorectic effects of the compound.

Receptor Binding Affinity and Functional Potency

The following tables summarize the quantitative data on **Indorenate**'s interaction with serotonin receptors from radioligand binding assays and functional studies.

Table 1: Receptor Binding Affinities (K_i) of **Indorenate**

Receptor Subtype	Radioligand	Tissue Source	K _i (nM)	Reference
5-HT1A	[3H]8-OH-DPAT	Calf Hippocampus	19	[1]
5-HT1B	[125I]ICYP	Pig Striatum	25	[1]
5-HT1D	[3H]5-HT	Calf Striatum	20	[1]

K_i values represent the concentration of **Indorenate** required to inhibit 50% of the radioligand binding.

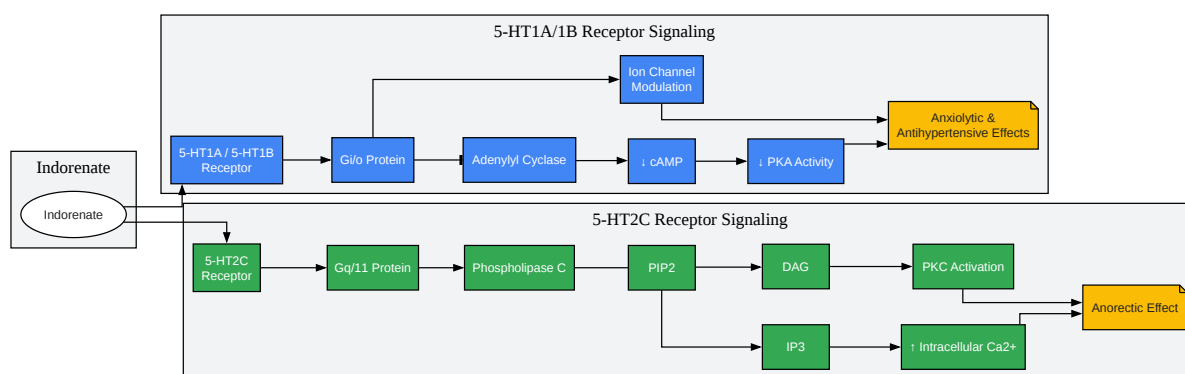
Table 2: Functional Potency (pEC₅₀) of **Indorenate**

Receptor Subtype	Functional Assay	Tissue Source	pEC ₅₀	Reference
5-HT1A	Inhibition of Forskolin-Stimulated Adenylate Cyclase	Calf Hippocampus	7.3	[1]
5-HT1B	Inhibition of Forskolin-Stimulated Adenylate Cyclase	Pig Striatum	7.0	[1]

pEC₅₀ is the negative logarithm of the molar concentration of an agonist that produces 50% of the maximal possible effect.

Signaling Pathways

The activation of 5-HT_{1A}, 5-HT_{1B}, and 5-HT_{2C} receptors by **Indorenate** initiates distinct intracellular signaling cascades.



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Indorenate's primary signaling pathways.

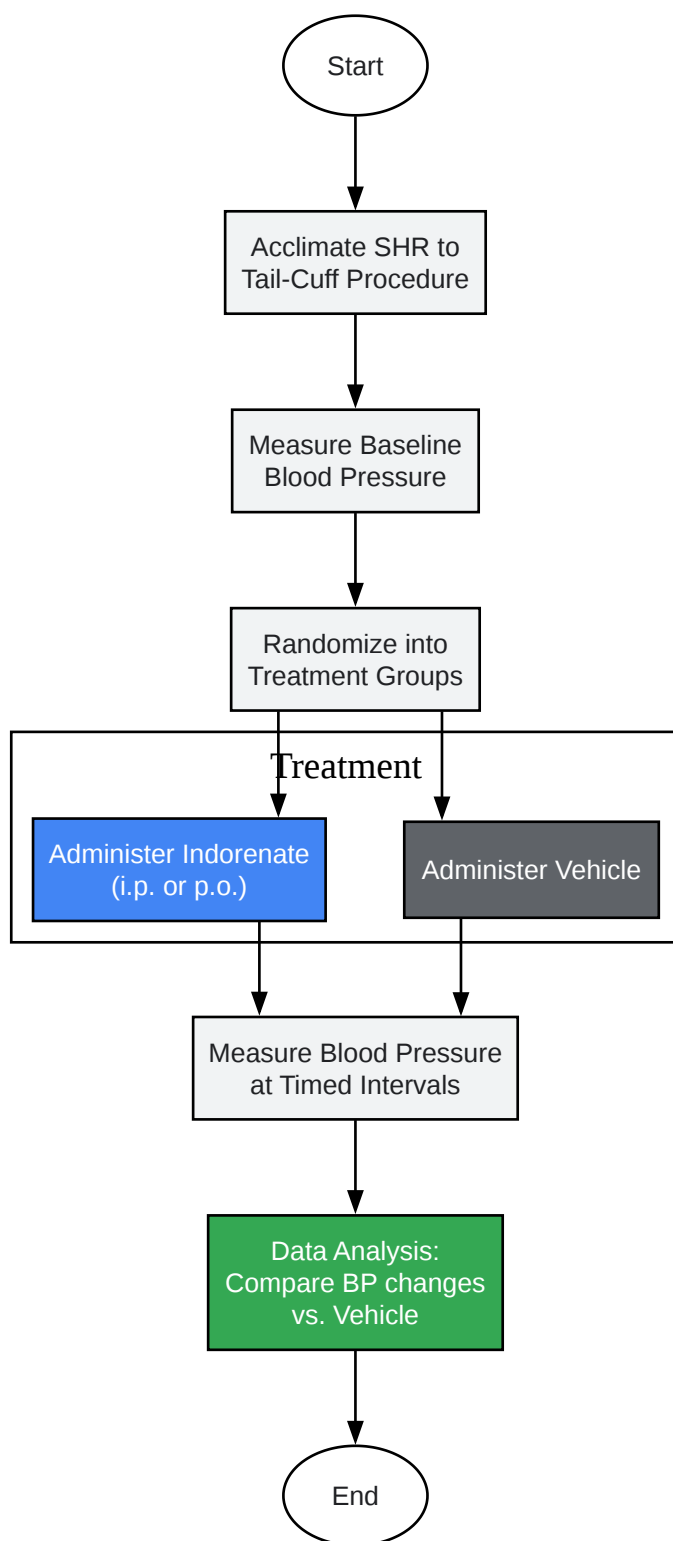
Key Preclinical Studies and Experimental Protocols

Antihypertensive Effects

Indorenate has been shown to produce a dose-dependent reduction in blood pressure in spontaneously hypertensive rats (SHR).[2]

Experimental Protocol: Blood Pressure Measurement in Spontaneously Hypertensive Rats

- **Animal Model:** Male spontaneously hypertensive rats (SHR) are used as a model for essential hypertension. Age-matched Wistar-Kyoto (WKY) rats can be used as normotensive controls.
- **Housing and Acclimation:** Animals are housed under standard laboratory conditions with a 12-hour light/dark cycle and ad libitum access to food and water. They are acclimated to the experimental procedures for at least one week prior to the study.
- **Drug Administration:** **Indorenate** is dissolved in a suitable vehicle (e.g., saline) and administered via the desired route (e.g., oral gavage, intraperitoneal injection) at various doses. A vehicle control group receives the vehicle alone.
- **Blood Pressure Measurement:** Systolic blood pressure and heart rate are measured using a non-invasive tail-cuff method at baseline and at specified time points after drug administration.
- **Data Analysis:** Changes in blood pressure and heart rate from baseline are calculated for each animal. Statistical analysis (e.g., ANOVA followed by post-hoc tests) is used to compare the effects of different doses of **Indorenate** to the vehicle control.



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Workflow for antihypertensive testing.

Anxiolytic Effects

The anxiolytic properties of **Indorenate** have been demonstrated in rodent models of anxiety, such as the elevated plus-maze.

Experimental Protocol: Elevated Plus-Maze Test

- **Apparatus:** The elevated plus-maze consists of two open arms and two enclosed arms arranged in a plus shape and elevated from the floor.
- **Animal Model:** Mice or rats are used.
- **Procedure:** a. Animals are pre-treated with **Indorenate** or vehicle at a specified time before the test. b. Each animal is placed in the center of the maze, facing an open arm, and allowed to explore freely for a set period (e.g., 5 minutes). c. The session is recorded by a video camera for later analysis.
- **Behavioral Measures:** The primary measures of anxiety are the time spent in the open arms and the number of entries into the open arms. An increase in these parameters is indicative of an anxiolytic effect.
- **Data Analysis:** The behavioral parameters are compared between the **Indorenate**-treated and vehicle-treated groups using appropriate statistical tests (e.g., t-test or ANOVA).

Anorectic Effects

Indorenate has been shown to reduce food intake, an effect attributed to its agonist activity at 5-HT_{2C} receptors.

Experimental Protocol: Food Intake Measurement in Rodents

- **Animal Model:** Rats or mice are individually housed to allow for accurate measurement of food consumption.
- **Acclimation:** Animals are acclimated to the housing conditions and the specific diet to be used in the study.

- Food Deprivation (Optional): To standardize the motivation to eat, animals may be fasted for a period (e.g., 12-24 hours) before the test.
- Procedure: a. Animals are administered **Indorenate** or vehicle. b. A pre-weighed amount of food is provided at a specific time. c. Food intake is measured at various time points by weighing the remaining food and any spillage.
- Data Analysis: Cumulative food intake is calculated and compared between the drug-treated and vehicle-treated groups.

Conclusion

Indorenate is a potent serotonin receptor agonist with a well-defined mechanism of action at 5-HT_{1A}, 5-HT_{1B}, and 5-HT_{2C} receptors. Preclinical studies have consistently demonstrated its anxiolytic, antihypertensive, and anorectic properties in various animal models. The quantitative data on its receptor binding and functional potency provide a solid foundation for further investigation into its therapeutic potential. The detailed experimental protocols outlined in this guide offer a framework for the continued exploration of **Indorenate** and similar compounds in the drug development pipeline. Further research is warranted to fully elucidate its pharmacokinetic profile, safety, and efficacy in more complex models and eventually in human subjects.

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References

- [1. Indorenate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Antihypertensive and cardioprotective effects of different monotherapies and combination therapies in young spontaneously hypertensive rats – A pilot study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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